

Application Notes and Protocols for the Preparation of Schweizer's Reagent

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Compound of Interest

Compound Name: $[Cu(NH_3)_4(OH_2)](2+)$

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Introduction

Schweizer's reagent, also known as cuprammonium hydroxide or cuoxam, is a coordination complex with the approximate formula [--INVALID-LINK--2](#).^[1] It is a deep-blue solution renowned for its ability to dissolve cellulose without chemical derivatization, making it a valuable tool in cellulose chemistry.^{[1][2]} This property has been historically significant in the production of regenerated cellulosic materials like cuprammonium rayon.^{[1][3]} In contemporary research, it is utilized for the analysis of cellulose molecular weight and in the fabrication of specialized materials such as virus filters.^[1]

This document provides a detailed protocol for the laboratory-scale preparation of Schweizer's reagent. The standard synthesis involves the reaction of a copper(II) salt, typically copper(II) sulfate, with a hydroxide source to precipitate copper(II) hydroxide, which is subsequently dissolved in a concentrated ammonia solution.^[1] While the target compound is tetraamminecopper(II) hydroxide, the common and efficient starting material is copper(II) sulfate, not tetraamminecopper(II) sulfate. The following protocol details this widely accepted and effective method.

Principle of the Method

The preparation of Schweizer's reagent is a two-step process:

- Precipitation of Copper(II) Hydroxide: Copper(II) sulfate reacts with a strong base, such as sodium hydroxide or potassium hydroxide, to form a light blue precipitate of copper(II) hydroxide. The sulfate ions remain in the solution and are subsequently removed by washing the precipitate.^[4]
 - Reaction: $\text{CuSO}_4(\text{aq}) + 2\text{NaOH}(\text{aq}) \rightarrow \text{Cu}(\text{OH})_2(\text{s}) + \text{Na}_2\text{SO}_4(\text{aq})$
- Formation of the Tetraamminecopper(II) Complex: The purified copper(II) hydroxide precipitate is dissolved in concentrated aqueous ammonia. The ammonia molecules act as ligands, coordinating with the copper(II) ions to form the deep blue, soluble tetraamminecopper(II) hydroxide complex.^{[1][4]}
 - Reaction: $\text{Cu}(\text{OH})_2(\text{s}) + 4\text{NH}_3(\text{aq}) \rightarrow \text{[Cu(NH}_3\text{)}_4\text{]}^{2+}(\text{aq}) + 2\text{OH}^{-}(\text{aq})$

Experimental Protocols

Materials and Equipment:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)^[5]
- Concentrated aqueous ammonia (25-28% NH_3 by weight)^[1]
- Distilled or deionized water
- Beakers
- Graduated cylinders
- Stirring rods
- Filtration apparatus (e.g., Buchner funnel, filter paper, and vacuum flask)
- Fume hood

Safety Precautions:

- Work in a well-ventilated fume hood, as concentrated ammonia releases toxic and irritant fumes.[\[4\]](#)[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Sodium hydroxide and potassium hydroxide are corrosive and should be handled with care.[\[4\]](#)
- Copper compounds are toxic to aquatic life; dispose of waste in designated containers.[\[4\]](#)

Protocol:

- Preparation of Copper(II) Hydroxide:
 - Dissolve a specific amount of copper(II) sulfate pentahydrate in distilled water in a beaker.
 - In a separate beaker, prepare a solution of sodium hydroxide or potassium hydroxide in distilled water.
 - Slowly add the hydroxide solution to the copper(II) sulfate solution while stirring continuously. A light blue precipitate of copper(II) hydroxide will form.[\[5\]](#)[\[7\]](#)
- Washing and Isolation of the Precipitate:
 - Allow the precipitate to settle.
 - Decant the supernatant liquid, which contains the soluble sulfate byproduct.
 - Wash the precipitate several times with distilled water to remove any remaining sulfate ions.[\[4\]](#) This can be done by resuspending the precipitate in distilled water, allowing it to settle, and decanting the supernatant.
 - Isolate the washed copper(II) hydroxide precipitate by filtration using a Buchner funnel and vacuum flask.
- Formation of Schweizer's Reagent:

- Transfer the moist copper(II) hydroxide precipitate to a clean beaker.
- Working in a fume hood, slowly add concentrated aqueous ammonia to the precipitate while stirring.[4]
- Continue adding ammonia and stirring until the copper(II) hydroxide precipitate completely dissolves, resulting in a clear, deep blue solution.[1][4] This is Schweizer's reagent.

Storage:

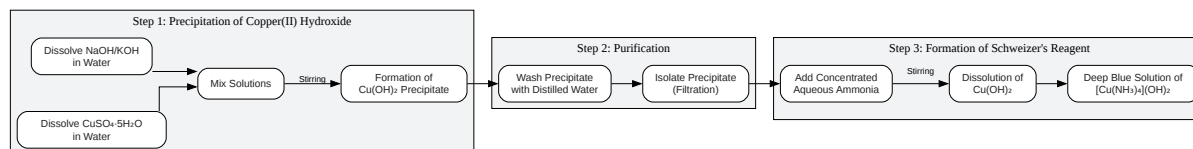
- Schweizer's reagent is unstable in open air due to the evaporation of ammonia and absorption of carbon dioxide, which can cause the precipitation of copper(II) hydroxide.[1]
- Store the reagent in a tightly sealed container to prevent decomposition.[1][6] The solution should be stored under an ammonia atmosphere for long-term stability.

Data Presentation

The following table provides example quantities for the preparation of Schweizer's reagent. These can be scaled as needed.

Reactant	Molar Mass (g/mol)	Example Quantity	Moles (approx.)	Notes
Copper(II) Sulfate Pentahydrate (CuSO ₄ ·5H ₂ O)	249.68	77.6 mg[5]	0.311 mmol	The starting copper salt.
Potassium Hydroxide (KOH)	56.11	34.9 mg[5]	0.622 mmol	A 2:1 molar ratio with CuSO ₄ ·5H ₂ O is required.
Concentrated Aqueous Ammonia (NH ₃)	17.03	Added until precipitate dissolves	In excess	Typically 25-28% by weight.[1]

Mandatory Visualization



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Caption: Experimental workflow for the preparation of Schweizer's reagent.

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